

A Comparative Guide to the Bioavailability of Levamlodipine Salt Forms

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Compound of Interest

Compound Name: *Levamlodipine Maleate*

CAS No.: *135969-53-8*

Cat. No.: *B15719484*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the bioavailability of different salt forms of levamlodipine, the pharmacologically active S-enantiomer of amlodipine. Understanding the pharmacokinetic profiles of these salt forms—primarily besylate, maleate, and camsylate—is crucial for drug development and formulation selection. This document summarizes key experimental data, outlines typical study protocols, and visualizes the workflow of a comparative bioavailability study.

Quantitative Data on Bioavailability

The selection of a salt form for an active pharmaceutical ingredient can influence its solubility, stability, and ultimately, its bioavailability. The following table summarizes the key pharmacokinetic parameters for levamlodipine besylate and **levamlodipine maleate** from a comparative study.

Salt Form	Dose (Oral)	Cmax (ng/mL)	Tmax (h)	AUC (h*ng/mL)
Levamlodipine Besylate	20 mg	6.13 ± 1.29	8.4 ± 3.6	351 ± 72
Levamlodipine Maleate	20 mg	5.07 ± 1.09	10.7 ± 3.4	330 ± 88

Data sourced from PubChem CID 9822750[1]. Cmax: Maximum plasma concentration; Tmax: Time to reach maximum plasma concentration; AUC: Area under the plasma concentration-time curve.

While direct comparative bioavailability data for levamlodipine camsylate is not readily available in the reviewed literature, a study on a fixed-dose combination of amlodipine camsylate/losartan and amlodipine besylate/losartan found the two formulations to be bioequivalent with respect to amlodipine. This suggests that the pharmacokinetic profiles of levamlodipine camsylate and besylate are likely to be similar.

Experimental Protocols

The data presented in this guide are derived from bioequivalence studies conducted under rigorous scientific standards. A typical experimental protocol for such a study is detailed below.

Study Design:

A single-dose, randomized, open-label, two-period crossover study is a standard design for bioequivalence assessment.[2] This design minimizes individual subject variation and allows for a statistically robust comparison of the different salt forms.

Subject Population:

Healthy adult volunteers are typically recruited for these studies.[2][3] Key inclusion criteria often include a specific age range and a body mass index (BMI) within a healthy range. Exclusion criteria are extensive and would include any underlying medical conditions, use of concomitant medications, and a history of drug or alcohol abuse.

Dosing and Administration:

Subjects receive a single oral dose of the test and reference formulations in a randomized sequence, separated by a washout period of sufficient duration to ensure complete elimination of the drug from the body.[2] The administration is typically done with a standardized volume of water after an overnight fast.

Blood Sampling:

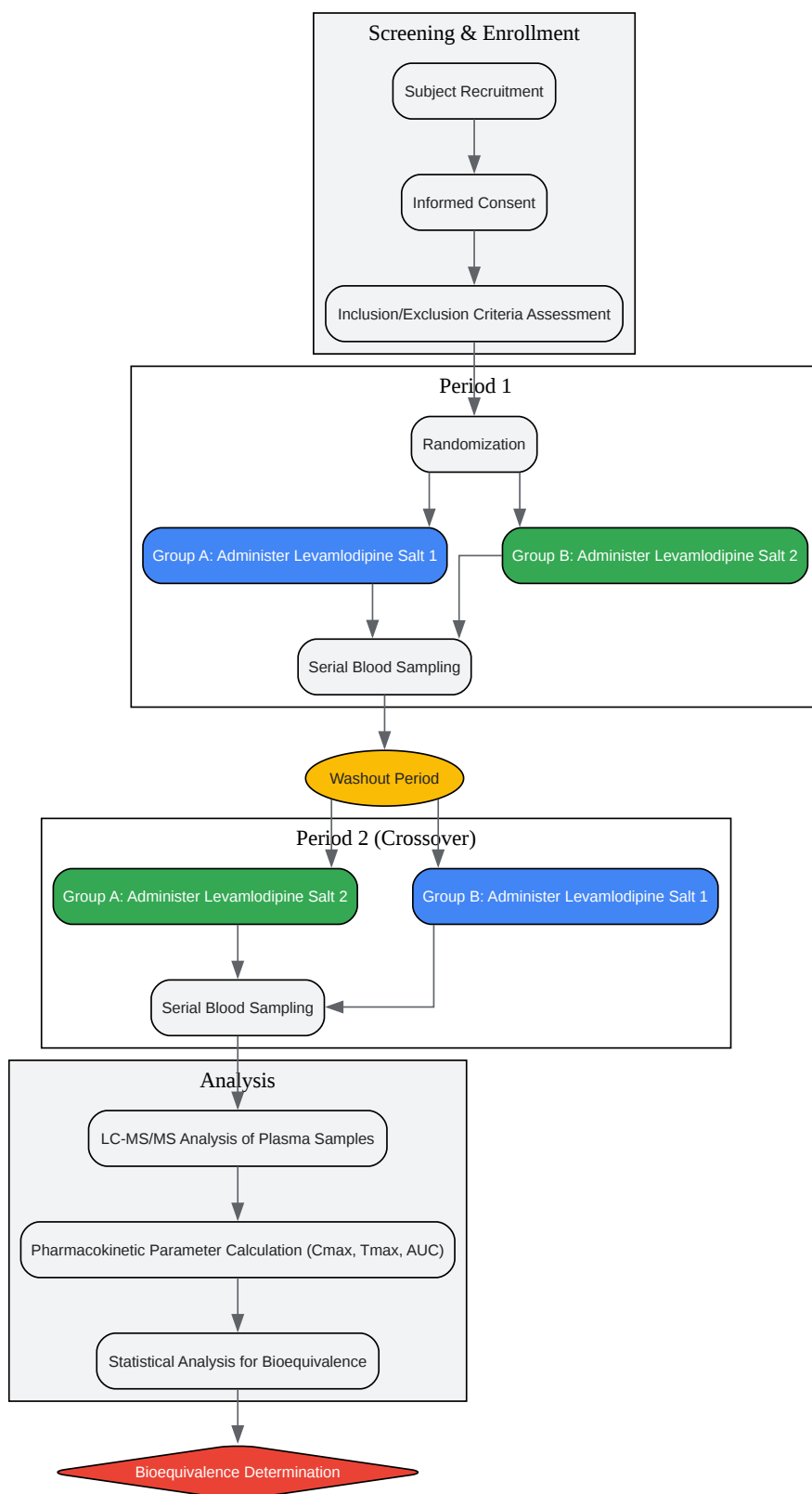
Serial blood samples are collected at predefined time points before and after drug administration.[2] The sampling schedule is designed to adequately capture the absorption, distribution, and elimination phases of the drug's pharmacokinetic profile.

Analytical Method:

The concentration of levamlodipine in plasma samples is determined using a validated high-performance liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.[2][3] This method offers high sensitivity and specificity for the quantification of the drug.

Visualization of Experimental Workflow

The following diagram illustrates the typical workflow of a comparative bioavailability study for different levamlodipine salt forms.



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Bioequivalence Study Workflow

In conclusion, the available data suggests that levamlodipine besylate and maleate exhibit comparable bioavailability. While direct comparative data for levamlodipine camsylate as a single agent is lacking, indirect evidence from studies on combination products suggests it is likely to be bioequivalent to the besylate form. The standardized and rigorous protocols employed in bioequivalence studies provide a high degree of confidence in these findings. Further research directly comparing the bioavailability of levamlodipine camsylate with other salt forms would be beneficial for a more comprehensive understanding.

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References

- 1. Levamlodipine | C₂₀H₂₅ClN₂O₅ | CID 9822750 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Bioequivalence of levamlodipine besylate tablets in healthy Chinese subjects: a single-dose and two-period crossover randomized study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A single-dose, randomized, crossover bioequivalence study of levamlodipine besilate tablets in healthy subjects - PubMed [pubmed.ncbi.nlm.nih.gov]
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